

# An In-depth Technical Guide to 2-Ethoxybenzhydrazide: Structure, Properties, and Potential Applications

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Ethoxybenzhydrazide

Cat. No.: B1580646

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This technical guide provides a comprehensive overview of **2-Ethoxybenzhydrazide**, a member of the versatile benzhydrazide class of compounds. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its chemical properties, structure, and potential applications, grounded in established scientific principles. While extensive data on this specific molecule is not widely published, this guide synthesizes available information and draws logical inferences from closely related analogues to provide a thorough and practical resource.

## Introduction to the Benzhydrazide Scaffold

Benzhydrazides are a class of organic compounds characterized by a benzene ring linked to a hydrazide functional group ( $-\text{CONHNH}_2$ ). This structural motif is a cornerstone in medicinal chemistry, serving as a pharmacophore in numerous clinically significant drugs.<sup>[1]</sup> The inherent biological activity of the benzhydrazide core is attributed to its ability to form stable chelates with metal ions and its capacity to act as a hydrogen bond donor and acceptor, facilitating interactions with biological targets.<sup>[1]</sup> Notable examples of drugs containing the benzhydrazide scaffold include the antitubercular agent isoniazid and the antidepressant nialamide.<sup>[1]</sup> The diverse pharmacological activities exhibited by benzhydrazide derivatives, including antimicrobial, anticancer, anti-inflammatory, and antioxidant properties, underscore the therapeutic potential of this chemical class.<sup>[2]</sup>

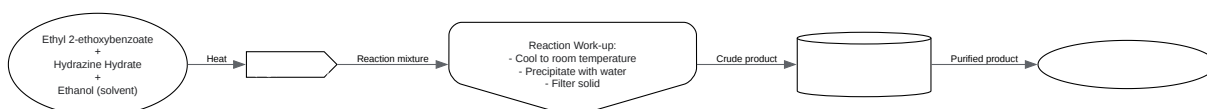
# Physicochemical Properties and Structural Elucidation of 2-Ethoxybenzhydrazide

**2-Ethoxybenzhydrazide**, also known as o-ethoxybenzhydrazide, is a derivative of benzoic acid. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	21018-13-3	[3]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	180.20 g/mol	[1]
IUPAC Name	2-ethoxybenzohydrazide	[1]
SMILES	CCOC1=CC=CC=C1C(=O)NN	[1]
LogP (calculated)	0.689	[4]
Log of Water Solubility (calculated)	-2.36 mol/L	[4]

## Structural Features

The structure of **2-Ethoxybenzhydrazide** features a benzene ring substituted with an ethoxy group at the ortho position relative to the benzhydrazide moiety.



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## References

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Address: 3281 E Guasti Rd

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